

Proper Disposal of Ac-Atovaquone: A Procedural Guide

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Compound of Interest

Compound Name: Ac-Atovaquone

Cat. No.: B601224

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The proper management and disposal of **Ac-Atovaquone**, a derivative of the potent antiprotozoal agent Atovaquone, is critical for ensuring laboratory safety, environmental protection, and regulatory compliance. Based on safety data sheets (SDS) for Atovaquone, this compound is classified as a hazardous substance that is very toxic to aquatic organisms with long-lasting effects.^{[1][2][3]} Therefore, it must be managed and disposed of as hazardous waste in accordance with all applicable local, state, and federal regulations.^[1]

This guide provides essential safety and logistical information for researchers, scientists, and drug development professionals on the proper disposal procedures for **Ac-Atovaquone**.

Regulatory and Hazard Overview

The disposal of chemical waste, particularly pharmaceutical waste, is governed by stringent regulations. In the United States, the Environmental Protection Agency (EPA) oversees the management of hazardous waste under the Resource Conservation and Recovery Act (RCRA).^{[4][5]} It is imperative that all personnel handling this waste are trained on these regulations.^[5]

Regulatory Body / Framework	Jurisdiction	Key Relevance for Ac-Atovaquone Disposal
EPA (Environmental Protection Agency)	Federal (U.S.)	Sets guidelines for the safe management and disposal of hazardous waste.[4]
RCRA (Resource Conservation and Recovery Act)	Federal (U.S.)	The primary law governing the disposal of solid and hazardous waste.[4]
40 CFR Part 266 Subpart P	Federal (U.S.)	Specifically regulates the management of hazardous waste pharmaceuticals at healthcare facilities.[6][7]
DOT (Department of Transportation)	Federal (U.S.)	Regulates the transportation of hazardous materials, including labeling and packaging.[1]
State and Local Authorities	State / Local	May have additional, often stricter, regulations for hazardous waste disposal.[5][8]

Chemical and Transportation Hazard Data

Ac-Atovaquone must be transported with proper labeling as an environmentally hazardous substance.

Parameter	Value / Classification	Significance
UN Number	3077	Identification for "Environmentally hazardous substance, solid, n.o.s." [2]
Transport Hazard Class	Class 9	Miscellaneous hazardous materials. [1]
Packing Group	III	Indicates a substance with a minor degree of danger. [1]
Marine Pollutant	Yes	Poses a significant threat to aquatic ecosystems. [1]
Water Hazard Class	WGK 2 or 3	Hazardous to strongly hazardous for water. [2][9]
log Pow (Partition Coefficient)	4.971	Indicates low water solubility and potential to persist in the environment. [10]

Standard Operating Procedure for Ac-Atovaquone Disposal

This step-by-step process ensures that **Ac-Atovaquone** waste is handled safely and in compliance with regulations.

1. Waste Identification and Segregation:

- Identify all materials contaminated with **Ac-Atovaquone**, including unused product, expired stock, contaminated personal protective equipment (PPE), labware, and spill cleanup debris.
- Segregate **Ac-Atovaquone** waste from non-hazardous and other types of chemical waste to prevent cross-contamination and ensure proper disposal pathways.

2. Packaging and Labeling:

- Place the waste in a designated, leak-proof, and robust container compatible with the chemical.[1]
- Clearly label the container with the words "Hazardous Waste," the chemical name "**Ac-Atovaquone**," and any other identifiers required by your institution or local regulations. The appropriate hazard symbols (e.g., environmentally hazardous) must be visible.[3]

3. Temporary Storage:

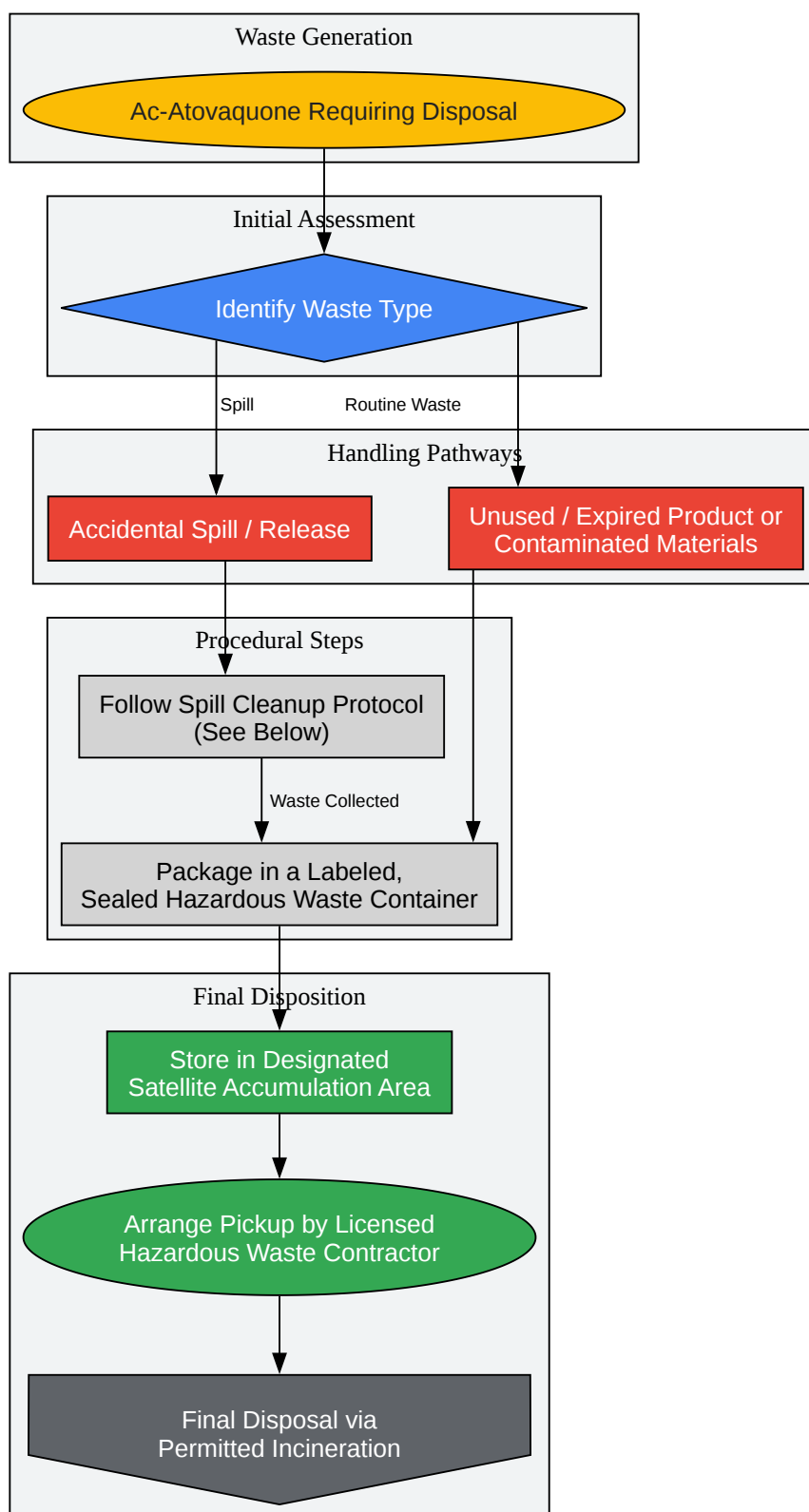
- Store the sealed waste container in a designated, secure, and well-ventilated satellite accumulation area or central hazardous waste storage facility.
- Ensure the storage area is away from incompatible materials, particularly strong oxidizing agents.[10]

4. Final Disposal:

- Arrange for the collection and disposal of the waste through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor.
- The required method of disposal for hazardous pharmaceutical waste is typically high-temperature incineration at a permitted treatment facility.[5]
- Crucially, do not dispose of **Ac-Atovaquone** down the drain or in regular trash.[1][2] This is strictly prohibited as it can lead to significant environmental harm.[8]

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper handling and disposal of **Ac-Atovaquone** waste.



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